

N-Methylacetamide-d6 physical and chemical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Methylacetamide-d6	
Cat. No.:	B1458398	Get Quote

An In-depth Technical Guide on the Physical and Chemical Properties of **N-Methylacetamide- d6**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methylacetamide-d6 is the deuterated form of N-Methylacetamide (NMA), a simple secondary amide that serves as a fundamental model for the peptide bond in proteins.[1][2] Its deuterated isotopologue is a valuable tool in various research applications, particularly in drug development and metabolic studies. The substitution of hydrogen atoms with deuterium allows for its use as an internal standard in quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[3] Deuteration can influence the pharmacokinetic and metabolic profiles of drug candidates, making isotopically labeled compounds like **N-Methylacetamide-d6** essential for tracing and quantification during drug development.[3][4]

This guide provides a comprehensive overview of the core physical and chemical properties of **N-Methylacetamide-d6**, detailed experimental protocols for its characterization, and logical workflows relevant to its synthesis and application.

Physical and Chemical Properties



N-Methylacetamide-d6 is a colorless to light yellow liquid at room temperature.[5] The core properties are summarized and compared with its non-deuterated counterpart below.

Data Presentation

Table 1: Core Physical and Chemical Properties of N-Methylacetamide-d6

Property	Value	Reference
Chemical Name	Acetamide-2,2,2-d3, N- (methyl-d3)-	[5]
CAS Number	3669-73-6	[5]
Molecular Formula	C ₃ HD ₆ NO	[5]
Molecular Weight	79.13 g/mol	[5]
Appearance	Colorless to light yellow liquid	[5]
Purity	≥98.60%	[5]
Isotopic Enrichment	≥98.5%	[5]

Table 2: Comparative Properties of **N-Methylacetamide-d6** vs. N-Methylacetamide (Non-deuterated)



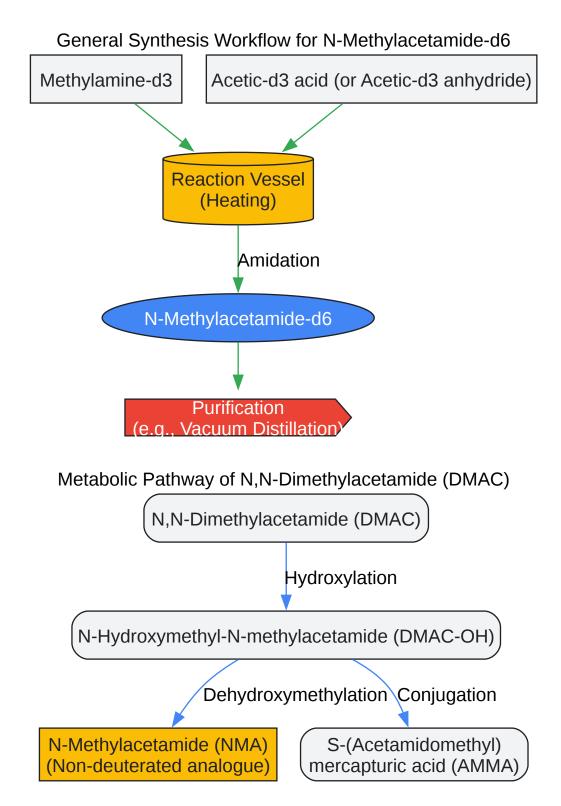
Property	N-Methylacetamide-d6	N-Methylacetamide
CAS Number	3669-73-6[5]	79-16-3[6][7][8]
Molecular Formula	C ₃ HD ₆ NO[5]	C ₃ H ₇ NO[6][8][9]
Molecular Weight	79.13 g/mol [5]	73.09 g/mol [6][7][8]
Appearance	Colorless to light yellow liquid[5]	Colorless solid or liquid[9][10] [11]
Melting Point	Not specified (liquid at room temp)	26-28 °C[6][8][12][13]
Boiling Point	Not specified	204-206 °C[6][12][13]
Density	Not specified	0.957 g/mL at 25 °C[6][8][13]
Refractive Index (n20/D)	Not specified	1.433[6][8]
Solubility	Not specified	Soluble in water, alcohol, ether, acetone, benzene[7][14]

Synthesis and Logical Workflows

The synthesis of N-Methylacetamide typically involves the reaction of methylamine with hot acetic acid or acetic anhydride.[9][10][15] For the deuterated variant, isotopically labeled starting materials are used.

Mandatory Visualization 1: Synthesis Workflow





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. IR Spectroscopy: From Experimental Spectra to High-Resolution Structural Analysis by Integrating Simulations and Machine Learning - PMC [pmc.ncbi.nlm.nih.gov]
- 2. DFT-Calculated IR Spectrum Amide I, II, and III Band Contributions of N-Methylacetamide Fine Components PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. N,N-Dimethylacetamide-d6 (DMAc-d6) | Isotope-Labeled Compounds | 31591-08-9 | Invivochem [invivochem.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. N-甲基乙酰胺 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. N-Methylacetamide | C3H7NO | CID 6582 PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemimpex.com [chemimpex.com]
- 9. Page loading... [wap.guidechem.com]
- 10. N-Methylacetamide Wikipedia [en.wikipedia.org]
- 11. nbinno.com [nbinno.com]
- 12. fishersci.com [fishersci.com]
- 13. store.p212121.com [store.p212121.com]
- 14. solubilityofthings.com [solubilityofthings.com]
- 15. N-Methylacetamide synthesis chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [N-Methylacetamide-d6 physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1458398#n-methylacetamide-d6-physical-and-chemical-properties]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com